

# Evaluating the Tinting Strength of Pigment Yellow 155: A Comparative Guide

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Compound of Interest		
Compound Name:	Pigment Yellow 155	
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This guide provides a comparative evaluation of the tinting strength of **Pigment Yellow 155** (PY 155), a high-performance organic pigment, against other commonly used yellow pigments. The information is intended to assist in the selection of appropriate colorants for various applications, including coatings, plastics, and inks. This document outlines the experimental protocol for determining tinting strength and presents available data to compare PY 155 with its alternatives.

### **Introduction to Pigment Yellow 155**

**Pigment Yellow 155** is a disazo condensation pigment known for its bright, greenish-yellow shade, excellent lightfastness, and good overall resistance properties.[1][2] It is often considered as a replacement for chrome yellow and is noted for its high tinting strength.[1][2][3] Tinting strength is a critical performance characteristic of a pigment, indicating its ability to impart color to a medium. A higher tinting strength implies that a smaller amount of pigment is required to achieve a desired color intensity, offering economic and formulation benefits.

### **Comparative Performance of Yellow Pigments**

While direct quantitative, head-to-head comparative data for the tinting strength of **Pigment Yellow 155** against all alternatives under a single standardized test is not readily available in public literature, this section provides a qualitative and semi-quantitative comparison based on technical data sheets and industry publications.



Table 1: Comparison of Properties of Selected Yellow Pigments

Property	Pigment Yellow 155	Pigment Yellow 138	Pigment Yellow 139	Pigment Yellow 180
Chemical Class	Disazo	Quinophthalone	Isoindoline	Benzimidazolone
Shade	Greenish Yellow	Greenish Yellow	Reddish Yellow	Greenish Yellow
Tinting Strength	High. Exhibits very high coloring power even at low concentrations. [3]	Not specified in direct comparison to PY 155. Typically rated 95-105% vs. standard.	Not specified in direct comparison to PY 155. Typically rated 95-105% vs. standard.	Not specified in direct comparison to PY 155. Typically rated 95-105% vs. standard.
Lightfastness	Excellent (7-8 on Blue Wool Scale) [1]	Excellent (8 on Blue Wool Scale)	Excellent (8 on Blue Wool Scale)	Very Good (6-7 on Blue Wool Scale)
Heat Resistance	~180°C (Soft PVC), up to 260°C (HDPE)[1] [2]	Up to 300°C	Up to 250°C	Up to 290°C
Primary Applications	Plastics, coatings, inks[1]	Coatings, plastics, inks	Plastics, coatings, inks	Plastics, inks, coatings

Note on Tinting Strength Data: The tinting strength values in technical data sheets are typically presented as a percentage relative to an internal standard of the same pigment type for quality control purposes. These values do not allow for a direct comparison of tinting strength between different pigment chemical classes. However, descriptions for **Pigment Yellow 155** consistently refer to its "high" or "very high" tinting strength.[3]

One source provides semi-quantitative data for PY 155, stating that a concentration of 0.19% is required to achieve 1/3 standard depth in HDPE when blended with 1% titanium dioxide, indicating a medium to high level of tinting strength.[4]



# **Experimental Protocol for Determining Tinting Strength**

The following protocol is a generalized procedure based on the principles outlined in the ASTM D387 standard test method for the tinting strength of color pigments.

### **Principle**

The tinting strength of a test pigment is determined by comparing the color of a dispersion of the test pigment in a white paste with the color of a similar dispersion of a standard pigment of the same type. The comparison can be made visually or instrumentally.

### **Materials and Apparatus**

- Pigment Samples: **Pigment Yellow 155** and alternative yellow pigments.
- White Paste: A standard white paste, typically based on titanium dioxide (TiO2) dispersed in a suitable vehicle (e.g., linseed oil, alkyd resin).
- Vehicle: A clear, non-reactive liquid compatible with the pigments and the intended application (e.g., linseed oil, mineral oil).
- Muller: An automatic or manual muller for dispersing the pigment.
- Analytical Balance: Accurate to 0.1 mg.
- Glass Plates or Slabs: For preparing the dispersions.
- Spatula: For mixing.
- Drawdown Bar: To create films of uniform thickness.
- Spectrophotometer or Colorimeter: For instrumental color measurement.
- Opacity Charts: For drawdown application.

### **Procedure**



- Preparation of the White Paste: A consistent and well-dispersed white paste is prepared or obtained. The composition of the white paste should be recorded.
- Preparation of the Pigment Dispersions:
  - Accurately weigh a specific amount of the test pigment (e.g., 0.5 g) and the standard white paste (e.g., 10 g). The ratio of pigment to white paste should be consistent for all samples.
  - Place the weighed pigment and white paste on the glass plate of the muller.
  - Add a specified amount of vehicle to create a paste of suitable consistency.
  - Operate the muller for a set number of revolutions (e.g., 4 x 50 revolutions) to ensure thorough dispersion.
  - Repeat this process for each pigment being tested, ensuring identical preparation conditions.
- Sample Preparation for Evaluation:
  - Using a drawdown bar, apply a film of each pigment dispersion onto an opacity chart. The films should be of uniform thickness and placed side-by-side for direct comparison.
- Evaluation:
  - Visual Assessment: Visually compare the color strength of the test pigment drawdown to the standard. If the test pigment is stronger, it will produce a more intense color.
  - Instrumental Assessment: Use a spectrophotometer or colorimeter to measure the color coordinates (e.g., CIE Lab\*) of each drawdown. The tinting strength can be calculated based on the difference in color values between the test sample and the standard.

# Calculation of Relative Tinting Strength (Instrumental Method)

The relative tinting strength can be calculated using various formulas based on the measured color values. A common method involves the Kubelka-Munk theory, which relates the

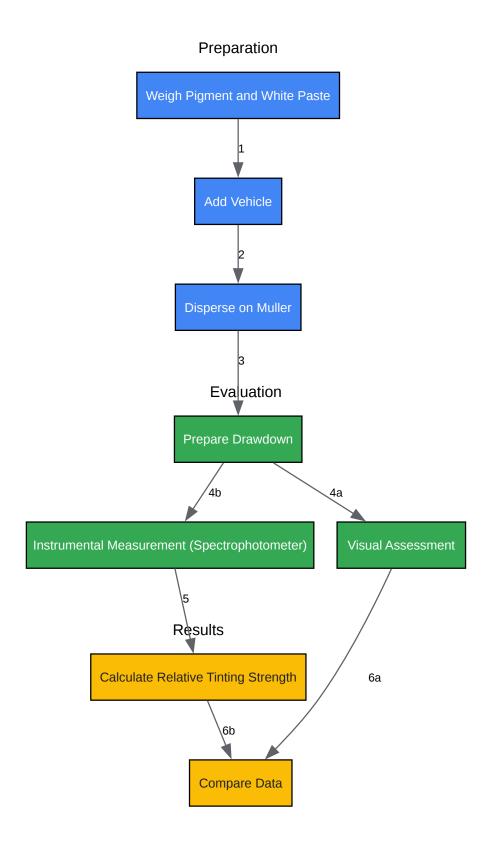


reflectance of a sample to its absorption (K) and scattering (S) coefficients. The ratio of the (K/S) values of the test sample and the standard gives the relative tinting strength.

## **Experimental Workflow**

The following diagram illustrates the workflow for evaluating the tinting strength of pigments.





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Fig. 1: Experimental workflow for tinting strength evaluation.



#### Conclusion

**Pigment Yellow 155** is a high-performance organic pigment with a strong tinting power. While direct quantitative comparisons with other high-performance yellow pigments are not widely published, its qualitative descriptions and semi-quantitative data suggest it is a coloristically efficient choice for many applications. For precise formulation and color matching, it is imperative for researchers and formulators to conduct their own comparative tinting strength studies under controlled conditions, following standardized protocols such as ASTM D387. The selection of the most suitable yellow pigment will ultimately depend on a holistic evaluation of its performance properties, including tinting strength, lightfastness, heat stability, and cost-effectiveness, in the context of the specific application requirements.

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